

Material Safety Data Sheet for N-Ethylaniline: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the material safety aspects of **N-Ethylaniline** (CAS No. 103-69-5). It is intended to serve as an essential resource for researchers, scientists, and professionals in drug development who handle or may be exposed to this chemical. This guide consolidates critical safety information, physicochemical properties, toxicological data, and handling procedures to promote safe laboratory practices and mitigate potential hazards.

Chemical and Physical Properties

N-Ethylaniline is a combustible organic compound that appears as a colorless to yellow-brown transparent oily liquid with a characteristic aniline-like odor.[1][2][3] It is known to darken upon exposure to air and light.[1][4] This secondary aromatic amine is a versatile intermediate in the synthesis of dyes, pharmaceuticals, rubber additives, and other organic compounds.[2][3][5]

Table 1: Physicochemical Properties of N-Ethylaniline



Property	Value	Source(s)	
Molecular Formula	C8H11N	[1][6]	
Molecular Weight	121.18 g/mol	[1][7]	
Appearance	Colorless to yellow-brown liquid	[1][3][7]	
Odor	Aniline-like, fishy	[1][5]	
Melting Point	-63 °C (-81.4 °F)	[3][8]	
Boiling Point	205 °C (401 °F)	[3][8]	
Density	0.963 g/cm³ at 25 °C	[1][2][8]	
Vapor Density	4.2 (vs air)	[8]	
Vapor Pressure	0.2 mmHg at 25 °C	[8]	
Flash Point	85 °C (185 °F) - closed cup	[2][3][8]	
Autoignition Temperature	479 °C	[3]	
Explosive Limits	1.6% (Lower), 9.5% (Upper)	[3][4]	
Water Solubility	Insoluble (0.24 g/100 ml at 25°C)	[3]	
Solubility in Organic Solvents	Miscible with ethanol and ether	[3]	
Refractive Index	n20/D 1.554	[3][8]	

Toxicological Information

N-Ethylaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[6][7] It may also cause damage to organs through prolonged or repeated exposure.[6][7] The primary health hazard associated with **N-Ethylaniline** is its ability to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to symptoms like cyanosis (blue lips, fingernails, and skin), confusion, dizziness, and headache.[9]

Table 2: Acute Toxicity Data for N-Ethylaniline



Route of Exposure	Species	Value	Source(s)
Oral (LD50)	Unspecified mammal	600 mg/kg	[10]
Dermal (LD50)	Rat	4700 mg/kg	[9][10]
Inhalation (LC50)	Rat	>1130 mg/m³/4h	[9][10]
Intraperitoneal (LD50)	Rat	180 mg/kg	[9][10]
Intraperitoneal (LD50)	Mouse	242 mg/kg	[10]

Metabolic Pathways

The in-vivo metabolism of **N-Ethylaniline** has been studied, primarily in the context of understanding microsomal drug-metabolizing activity. The metabolic processes are thought to be mediated by cytochrome P-450 and flavoprotein amine oxidase systems.[5][10] Key metabolic transformations include N-dealkylation and N-oxidation. Identified metabolites of **N-Ethylaniline** include:

- Aniline
- Phenylhydroxylamine
- N-hydroxyl, N-ethylaniline
- N-ethyl-p-aminophenol

Below is a simplified diagram illustrating the proposed metabolic pathways.



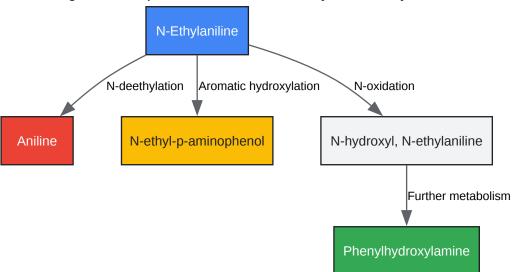
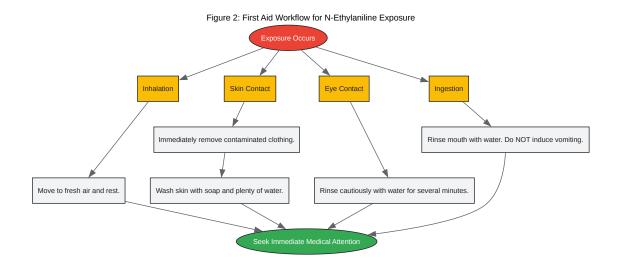
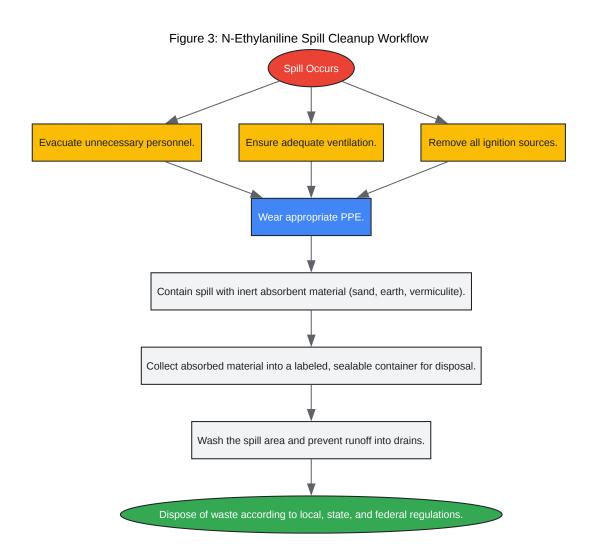


Figure 1: Proposed Metabolic Pathways of N-Ethylaniline









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